

Molecular formula and weight of Bensulfuron-methyl-d6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bensulfuron-methyl-d6*

Cat. No.: *B12412839*

[Get Quote](#)

An In-depth Technical Guide to Bensulfuron-methyl-d6

This technical guide provides a comprehensive overview of **Bensulfuron-methyl-d6**, a deuterated analog of the herbicide Bensulfuron-methyl. It is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize isotopically labeled compounds. This document details its physicochemical properties, mechanism of action, synthesis, and application in experimental protocols.

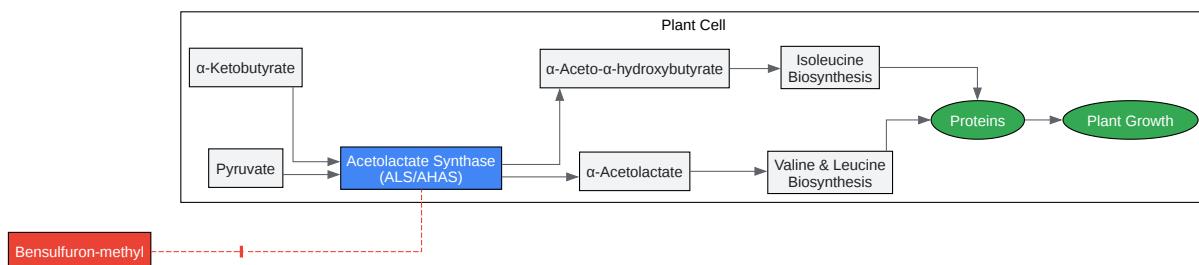
Physicochemical Properties

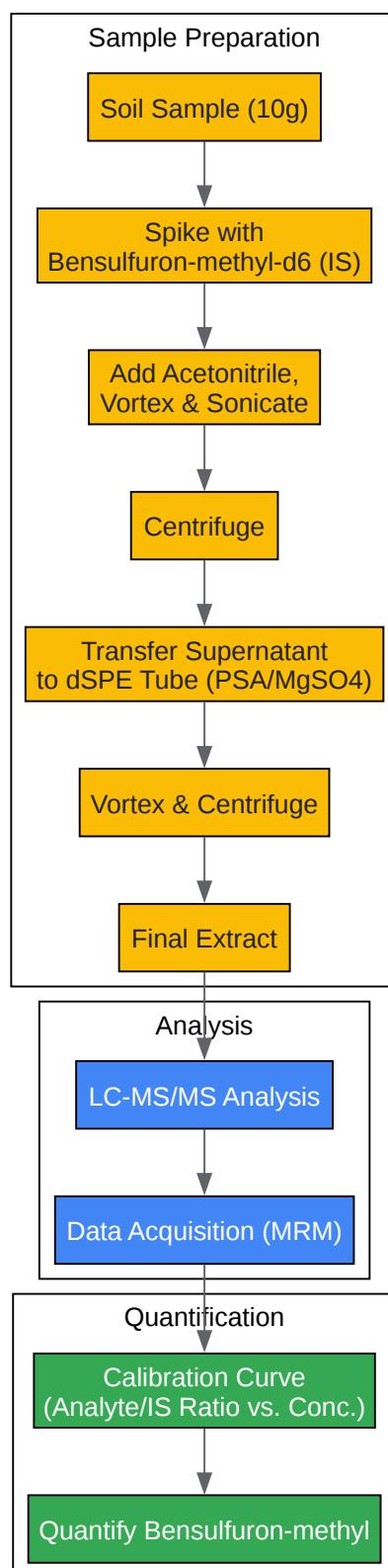
Bensulfuron-methyl-d6 is primarily utilized as an internal standard for the quantitative analysis of Bensulfuron-methyl in various matrices using techniques such as liquid chromatography-mass spectrometry (LC-MS).^{[1][2][3]} Its properties are summarized below.

Property	Value	References
Molecular Formula	C ₁₆ H ₁₂ D ₆ N ₄ O ₇ S	[2][3][4]
Molecular Weight	416.44 g/mol	[2][3]
Exact Mass	416.127 Da	[1][5][6]
CAS Number	1309928-44-6	[1][2][3][4][5]
Unlabeled CAS Number	83055-99-6	[2][3][5]
Chemical Name	methyl 2-[[4,6-bis(trideuteriomethoxy)pyrimidin-2-yl]carbamoylsulfamoylmethyl]benzoate	[5][6]
Synonyms	Bensulfuron-methyl D6 (Pyrimidine Dimethoxy D3)	[5][6]
Appearance	Solid	[1]

Mechanism of Action and Application

Bensulfuron-methyl-d6 serves as an ideal internal standard for the quantification of Bensulfuron-methyl due to its similar chemical and physical properties but distinct mass. The non-deuterated compound, Bensulfuron-methyl, is a selective pre- and post-emergence herbicide widely used in agriculture.[2][3] Its herbicidal activity stems from the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[7] This enzyme is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants.[7] By inhibiting ALS, Bensulfuron-methyl disrupts protein synthesis and cell division, ultimately leading to plant death.[7]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bensulfuron-methyl-d6 | Isotope-Labeled Compounds | 1309928-44-6 | Invivochem [invivochem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. clearsynth.com [clearsynth.com]
- 5. Bensulfuron-methyl-d6 | TRC-B166006-250MG | LGC Standards [lgcstandards.com]
- 6. Bensulfuron-methyl-d6 | TRC-B166006-250MG | LGC Standards [lgcstandards.com]
- 7. Bensulfuron-methyl | C16H18N4O7S | CID 54960 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Molecular formula and weight of Bensulfuron-methyl-d6]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12412839#molecular-formula-and-weight-of-bensulfuron-methyl-d6>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com